

Comprehensive Disposal Protocol: 2-O-Hydroxyethyl-d-glucose (2-HEG)[1]

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Compound of Interest

Compound Name: 2-O-Hydroxyethyl-d-glucose

CAS No.: 2280-43-5

Cat. No.: B1458490

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Executive Summary & Operational Context

2-O-Hydroxyethyl-d-glucose (CAS: 2280-43-5), often abbreviated as 2-HEG, is a synthetic glucose derivative used primarily as a research intermediate in carbohydrate chemistry and polymer synthesis.[1] While glucose derivatives are often perceived as biologically benign, 2-HEG must be managed as chemical waste, not domestic trash.[1]

The Core Directive: Do not dispose of 2-HEG down the laboratory drain. Although 2-HEG is water-soluble and likely biodegradable, the direct discharge of carbohydrate derivatives into municipal water systems spikes Biological Oxygen Demand (BOD).[1] High BOD loads can overwhelm local wastewater treatment bacteria, leading to regulatory fines and potential environmental hypoxia in receiving waters.[1] Furthermore, as a synthetic intermediate, it does not fall under "naturally occurring" exemptions in many GLP (Good Laboratory Practice) protocols.[1]

This guide defines the "Cradle-to-Grave" management for 2-HEG, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards and local EHS regulations.

Chemical Profile & Hazard Assessment

Before disposal, the waste generator must characterize the material.[1] The following data synthesizes current Safety Data Sheet (SDS) information and physical properties.

Table 1: Physicochemical & Hazard Profile

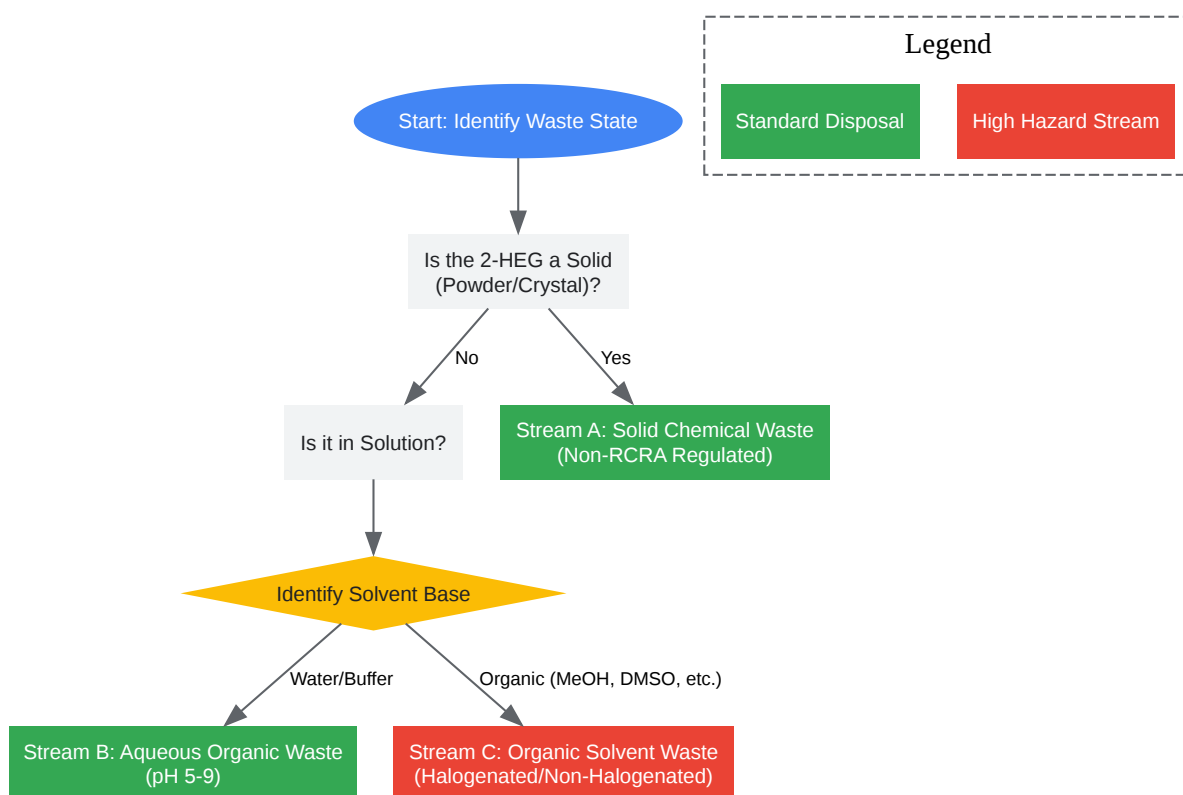
Property	Specification	Operational Implication
Chemical Name	2-O-Hydroxyethyl-d-glucose	Labeling Requirement
CAS Number	2280-43-5	Unique Identifier for Waste Manifest
Molecular Weight	224.21 g/mol	N/A
Physical State	White to Off-white Powder	Particulate hazard; avoid dust generation
Solubility	High (Water)	Mobile in aqueous spills; requires containment
GHS Classification	Not Globally Harmonized as PBT/vPvB	Treat as General Chemical Waste
Potential Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.) ^{[2][3]}	Standard PPE (Gloves, Goggles) required
RCRA Code	None (Non-Regulated)	Dispose as "Non-RCRA Regulated Chemical Solid"

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Expert Insight: While 2-HEG lacks a specific EPA "P" or "U" listing, it should be treated as an irritant due to the hydroxyethyl ether linkage, which can exhibit different surface-active properties than native glucose.[1]

Disposal Decision Matrix

The following logic flow ensures you select the correct waste stream based on the physical state of the 2-HEG at the time of disposal.



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Figure 1: Decision matrix for segregating 2-HEG waste streams. Note that "Aqueous" streams must still be collected, not sewerred.[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicability: Expired stock, spilled powder, or excess reagent.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.[4]
- Labeling: Affix a hazardous waste label.
 - Constituents: "**2-O-Hydroxyethyl-d-glucose**, 100%"
 - Hazard Checkbox: Check "Irritant" (if available) or "Non-Regulated".
- Segregation: Do not mix with strong oxidizers (e.g., permanganates, nitrates) as carbohydrate derivatives can act as reducing agents, creating exothermic risks.[1]
- Final Disposal: Cap tightly. Transfer to your facility's Central Accumulation Area (CAA) for incineration by a licensed vendor.

Protocol B: Aqueous Solutions (Buffers/Water)

Applicability: Reaction mixtures or stock solutions in water.

- pH Verification: Check pH. If < 5 or > 9 , neutralize to pH 7 using dilute HCl or NaOH to prevent container corrosion.[1]
- Collection: Pour into a carboy labeled "Aqueous Waste with Organic Contaminants".
- Prohibition: Do NOT pour down the sink. Even if the concentration is low, the "Dilution is not the Solution to Pollution" principle applies. Accumulation of sugars in P-traps promotes fungal growth and biofilm formation.

Protocol C: Organic Solvent Mixtures

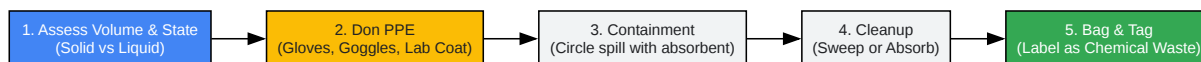
Applicability: 2-HEG dissolved in Methanol, DMSO, or DMF.[1]

- Classification: The hazard is now driven by the solvent, not the 2-HEG.
- Segregation:
 - Halogenated: If mixed with Dichloromethane (DCM) or Chloroform.
 - Non-Halogenated: If mixed with Methanol, Ethanol, or Acetone.[1]

- Action: Dispose of the entire mixture into the appropriate solvent waste drum. Record "Trace 2-O-Hydroxyethyl-d-glucose" on the waste log.

Emergency Procedures: Spills & Exposure

In the event of an accidental release, follow this self-validating response loop.



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Figure 2: Immediate response workflow for laboratory spills.

Specific Cleanup Steps:

- Solid Spill: Do not dry sweep vigorously (dust hazard). Use a wet paper towel or a dustpan with a soft brush. Place waste in a clear plastic bag, seal, and label.
- Liquid Spill: Cover with vermiculite or universal absorbent pads. Wait 5 minutes for absorption. Scoop into a waste bucket. Wash the area with soap and water to remove sticky residue (sugar derivatives are viscous).

Regulatory Compliance & Grounding

Compliance is not optional. This protocol aligns with the following authoritative standards:

- EPA Resource Conservation and Recovery Act (RCRA): 40 CFR 261. While 2-HEG is not listed, the "Generator Knowledge" rule requires you to declare it as chemical waste due to its synthetic nature [1].[1]
- Prudent Practices in the Laboratory (NRC): Mandates that water-soluble organic chemicals with unknown biodegradation rates in local systems be collected rather than sewered [2].
- OSHA Hazard Communication: 29 CFR 1910.1200.[5][6] Requires all containers to be labeled with the identity of the contents and appropriate hazard warnings [3].[7]

References

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- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard.[3][5][6] 29 CFR 1910.1200.[5][6] Available at: [\[Link\]](#)

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